

Synthesis of 3-Amino-5-fluoropyridine: A Detailed Experimental Protocol

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Compound of Interest

Compound Name: 3-Amino-5-fluoropyridine

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This document provides a detailed experimental protocol for the synthesis of **3-Amino-5-fluoropyridine**, a key building block in the development of novel therapeutic agents.^[1] The protocol is based on the Hofmann rearrangement of 5-fluoronicotinamide, a reliable method for producing this versatile intermediate.^[2]

Experimental Data Summary

The following table summarizes the key quantitative data for the synthesis of **3-Amino-5-fluoropyridine** via the Hofmann rearrangement of 5-fluoronicotinamide.^[2]

Parameter	Value	Unit
Starting Material	5-Fluoronicotinamide	-
Reagent 1	Sodium Hydroxide	g
Reagent 2	Bromine	g
Solvent	Water	ml
Reaction Temperature	25 - 85	°C
Reaction Time	4	hours
Product	3-Amino-5-fluoropyridine	-
Yield	87.2	%
Molecular Formula	C5H5FN2	-
Molecular Weight	112.11	g/mol

Experimental Protocol: Hofmann Rearrangement

This protocol details the synthesis of **3-Amino-5-fluoropyridine** from 5-fluoronicotinamide.

Materials:

- 5-Fluoronicotinamide (19 g)
- Sodium hydroxide (32 g)
- Bromine (19.2 g)
- Water (140 ml + 160 ml)
- Round-bottom flask
- Stirring apparatus
- Dropping funnel

- Heating mantle with temperature control
- Ice bath
- Filtration apparatus
- Vacuum drying oven

Procedure:

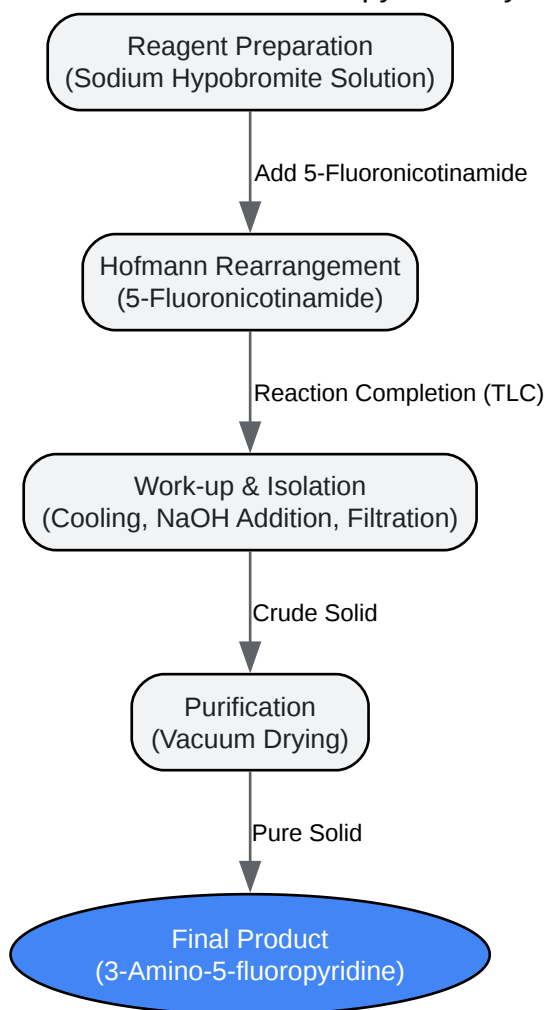
- Preparation of the Hypobromite Solution:
 - In a suitable reaction vessel, dissolve 32 g of solid sodium hydroxide in 140 ml of water.
 - Cool the solution to 8°C using an ice bath.
 - Slowly add 19.2 g of bromine dropwise to the sodium hydroxide solution while maintaining the temperature at 8°C.
 - After the addition is complete, continue stirring the mixture for 1 hour to form a mixed solution.^[2]
- Hofmann Rearrangement Reaction:
 - To the freshly prepared hypobromite solution, add 19 g of 5-fluoronicotinamide.
 - Control the temperature at 25°C and stir the reaction mixture for 2 hours.
 - After 2 hours, heat the mixture to 85°C and maintain this temperature for an additional 2 hours. The reaction progress can be monitored using thin-layer chromatography (TLC).^[2]
- Product Isolation and Purification:
 - Once the reaction is complete, cool the mixture to room temperature.
 - Add 160 ml of a sodium hydroxide solution and continue stirring for 30 minutes.
 - Filter the resulting solid precipitate.

- Dry the collected solid under vacuum at 50°C for 2 hours to obtain the final product, a yellow solid of 5-fluoro-3-aminopyridine (15 g).[2]

Experimental Workflow

The following diagram illustrates the key stages of the synthesis process.

Workflow for 3-Amino-5-fluoropyridine Synthesis



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Caption: Synthesis workflow via Hofmann rearrangement.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. 3-Amino-5-fluoropyridine synthesis - chemicalbook [chemicalbook.com]
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